

# Personal protective equipment for handling Ascr#8

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## Compound of Interest

Compound Name: Ascr#8

Cat. No.: B12424479

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## Essential Safety and Handling Guide for Ascr#8

Disclaimer: This document provides guidance on the safe handling of **Ascr#8** based on general laboratory safety principles for research chemicals. A specific Safety Data Sheet (SDS) for **Ascr#8** is not publicly available. Therefore, the recommendations below are based on a conservative approach to handling a biologically active, powdered organic compound of unknown toxicity. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

**Ascr#8** is a member of the ascaroside family of glycolipid signaling molecules, acting as a pheromone in nematodes such as *Caenorhabditis elegans*.<sup>[1][2][3]</sup> It is a potent component of the dauer pheromone, influencing larval development, and is also involved in regulating social and mating behaviors.<sup>[1][4][5][6][7]</sup> For research purposes, **Ascr#8** is typically supplied as a white to off-white solid powder.<sup>[8]</sup>

## Chemical and Physical Properties

A summary of the known properties of **Ascr#8** is provided below.

Property	Value
Chemical Formula	C20H27NO7
Molecular Weight	393.43 g/mol
CAS Number	1172120-40-9
Appearance	White to off-white solid
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.

Source: MedChemExpress, 2025; TargetMol, 2025[4][8]

## Personal Protective Equipment (PPE)

Given the unknown specific hazards of **Ascr#8**, a cautious approach to PPE is warranted to minimize exposure via inhalation, dermal contact, and ingestion.

### Recommended PPE for Handling Ascr#8

Protection Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.[9][10]	Prevents dermal absorption. Leather and cotton gloves are not suitable as they can absorb chemicals.[11]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[12]	Protects eyes from airborne powder and splashes of solutions.
Body Protection	A lab coat should be worn at all times.	Provides a removable barrier to protect skin and personal clothing.
Respiratory Protection	A NIOSH-approved respirator may be necessary if handling large quantities or if there is a risk of aerosolization.[11]	Minimizes the risk of inhaling the powdered compound.

Note: Always inspect gloves for signs of degradation (e.g., discoloration, swelling, cracking) and replace them when necessary.[9] Pant legs should be worn outside of boots to prevent chemicals from entering footwear.[11][13]

## PPE Workflow Diagram

Caption: Workflow for donning and doffing Personal Protective Equipment.

## Operational Plans

### Handling and Experimental Protocols

Due to its biological activity and powdered form, **Ascr#8** should be handled with care in a controlled laboratory environment.

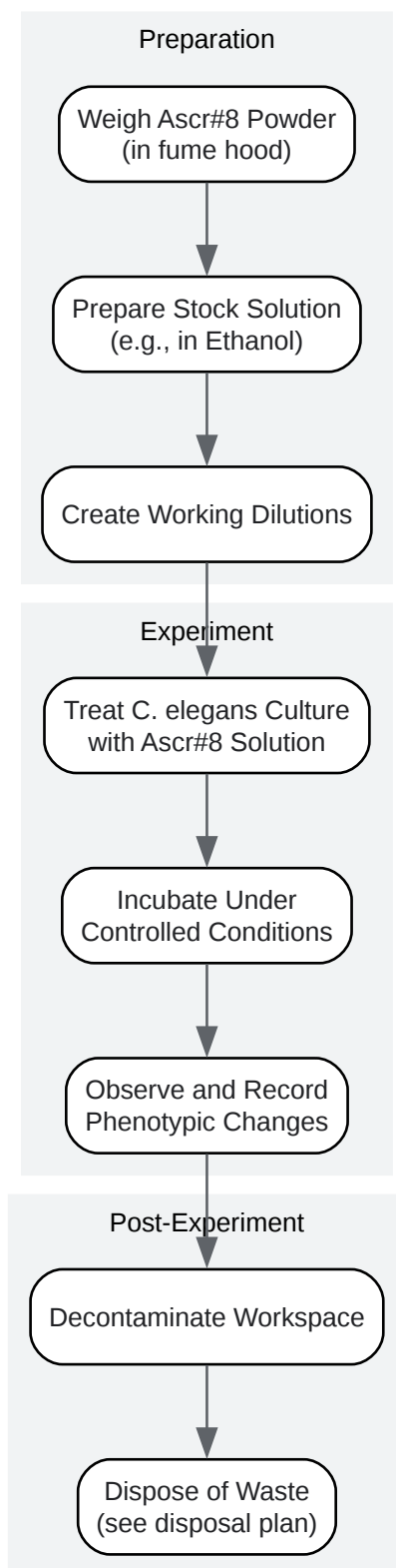
Preparation of Stock Solutions:

- Work Area: Perform all weighing and initial dilutions of powdered **Ascr#8** in a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust.
- Weighing: Use an analytical balance to accurately weigh the desired amount of **Ascr#8**.
- Solubilization: Based on supplier information, **Ascr#8** can be dissolved in a suitable solvent. For biological experiments, this is often ethanol or DMSO.[14] Add the solvent to the vial containing the pre-weighed **Ascr#8** to create a stock solution.
- Storage of Solutions: Store stock solutions at -80°C for short-term storage (up to 6 months). [8]

Experimental Use:

- When using **Ascr#8** in experiments, such as treating *C. elegans* cultures, ensure that all manipulations are performed in a designated area.
- Avoid cross-contamination by using dedicated labware.
- Clearly label all solutions containing **Ascr#8** with the compound name, concentration, solvent, and date of preparation.

## Experimental Workflow for Ascr#8 Bioassay



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Caption: General workflow for a bioassay using **Ascr#8**.

## Disposal Plans

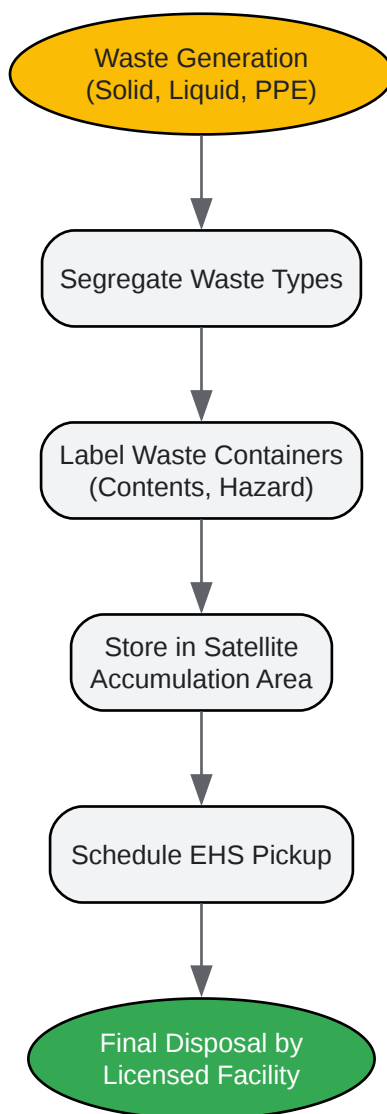
Proper disposal of **Ascr#8** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety. All disposal must comply with local, state, and federal regulations.

### Waste Segregation and Disposal Procedures

Waste Type	Disposal Procedure
Unused Solid Ascr#8	Dispose of as hazardous chemical waste. Place in a clearly labeled, sealed container.
Contaminated Labware (e.g., pipette tips, microfuge tubes)	Collect in a designated hazardous waste container lined with a chemically resistant bag.
Ascr#8 Solutions (Aqueous or Solvent-based)	Collect in a labeled, sealed, and chemically compatible hazardous waste container. Do not pour down the drain.
Contaminated PPE (Gloves, etc.)	Dispose of in the appropriate hazardous waste stream as designated by your institution's EHS.

Note: Never mix different types of chemical waste unless instructed to do so by EHS. For specific guidance on waste streams and container labeling, consult your institution's waste disposal procedures.[\[15\]](#)

## Chemical Waste Disposal Pathway



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Caption: Logical flow for the disposal of **Ascr#8** waste.

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## References

- 1. Ascaroside signaling in *C. elegans* - WormBook - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 2. Nematode Signaling Molecules Are Extensively Metabolized by Animals, Plants, and Microorganisms - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ascaroside Pheromones: Chemical Biology and Pleiotropic Neuronal Functions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ascr#8 | TargetMol [targetmol.com]
- 5. researchgate.net [researchgate.net]
- 6. Ascaroside Expression in *Caenorhabditis elegans* Is Strongly Dependent on Diet and Developmental Stage - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. agsci.oregonstate.edu [agsci.oregonstate.edu]
- 10. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- 11. hgic.clemson.edu [hgic.clemson.edu]
- 12. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 13. osha.oregon.gov [osha.oregon.gov]
- 14. biorxiv.org [biorxiv.org]
- 15. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
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